

What is 5-(Bromomethyl)isoquinoline hydrobromide used for

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Compound of Interest

Compound Name: 5-(Bromomethyl)isoquinoline
hydrobromide

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An In-Depth Technical Guide to **5-(Bromomethyl)isoquinoline hydrobromide**: A Cornerstone Intermediate in Modern Drug Discovery

Abstract

5-(Bromomethyl)isoquinoline hydrobromide has emerged as a pivotal building block in synthetic organic and medicinal chemistry. Its strategic importance lies in the versatile reactivity of the bromomethyl group, which serves as a highly efficient electrophilic handle for introducing the isoquinoline scaffold into a diverse array of molecular architectures. The isoquinoline core is a privileged structure found in numerous biologically active natural products and synthetic pharmaceuticals, exhibiting activities that span from anticancer to anti-inflammatory agents.[1][2][3] This technical guide provides an in-depth analysis of the synthesis, core reactivity, and applications of **5-(Bromomethyl)isoquinoline hydrobromide**, with a focus on its practical utility for researchers, scientists, and drug development professionals. We will explore its physicochemical properties, detail synthetic protocols, and discuss its application in the generation of novel therapeutic agents and molecular probes, grounded in authoritative references and field-proven insights.

Introduction: The Strategic Value of the Isoquinoline Scaffold

The isoquinoline framework, a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridine ring, is a cornerstone of medicinal chemistry.[4][5] Nature has extensively utilized this motif in a vast family of alkaloids, including papaverine and morphine, which exhibit profound physiological effects.[4][6] In modern drug discovery, synthetic isoquinoline derivatives are integral to a wide range of therapeutics targeting ailments such as cancer, neurological disorders, and infections.[1][3]

The utility of **5-(Bromomethyl)isoquinoline hydrobromide** stems from its function as a versatile chemical intermediate. It provides a direct and reliable route to attach the isoquinoline moiety to other molecules. The key to its synthetic versatility is the high reactivity of the bromomethyl group (-CH₂Br).[7] Bromine is an excellent leaving group, making the adjacent benzylic carbon highly susceptible to nucleophilic attack, thus enabling a wide range of chemical transformations.[7] Furthermore, its formulation as a hydrobromide salt enhances its stability and solubility in polar organic solvents, simplifying its handling and use in laboratory settings.[1][7]

Physicochemical Properties and Handling

Accurate knowledge of a reagent's properties is fundamental to its effective and safe use in experimental design. The key characteristics of **5-(Bromomethyl)isoquinoline hydrobromide** are summarized below.

Property	Value	Reference
CAS Number	586373-76-4	[1]
Molecular Formula	C ₁₀ H ₈ BrN · HBr	[1]
Molecular Weight	301.88 g/mol	[1]
Appearance	Light brown to grey solid	[1]
Purity	≥ 95%	[1]
Storage Conditions	Store at 0-8 °C, dry conditions	[1]

Safety and Handling Protocol

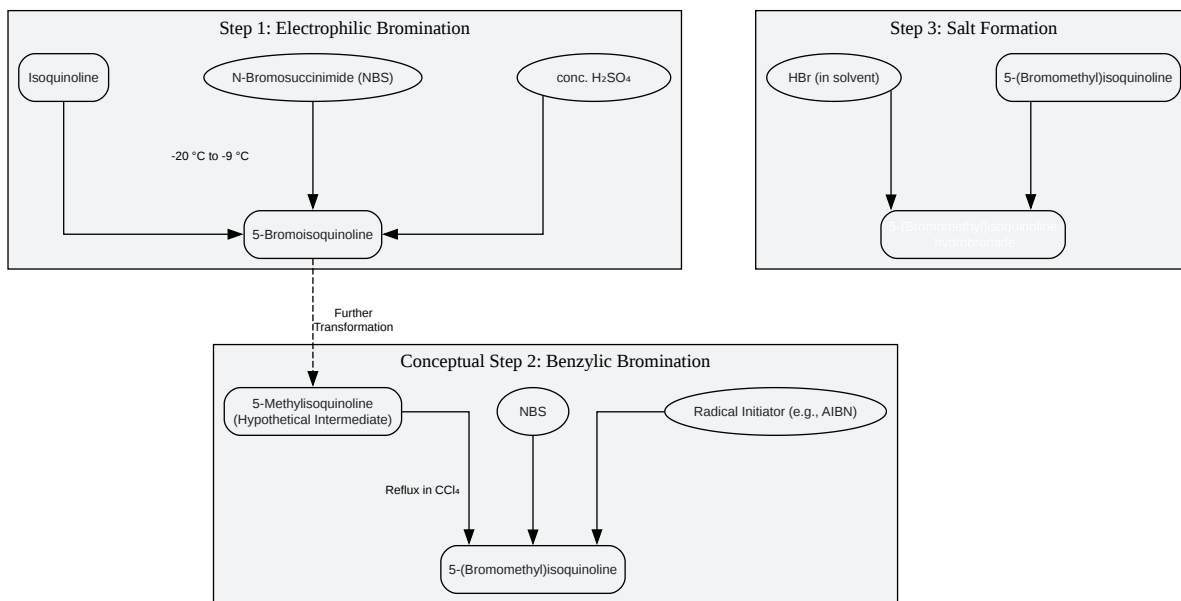
5-(Bromomethyl)isoquinoline hydrobromide is an irritant and should be handled with appropriate personal protective equipment (PPE).

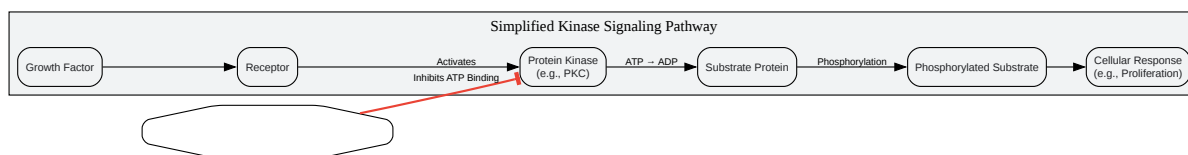
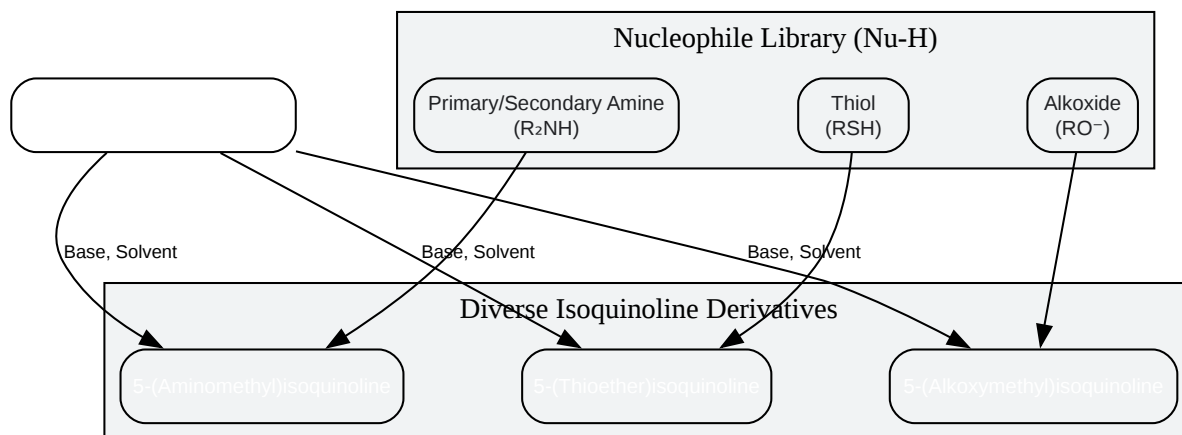
- General Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust.[8] Prevent contact with skin, eyes, and clothing.[9]
- PPE: Wear protective gloves, a lab coat, and safety goggles with side shields.[8]
- First Aid (IF ON SKIN): Wash with plenty of soap and water. If irritation persists, seek medical attention.[8][9]
- First Aid (IF IN EYES): Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]

Synthesis of the Reagent

The synthesis of **5-(Bromomethyl)isoquinoline hydrobromide** is typically achieved via a two-step process starting from isoquinoline. The first step involves the regioselective bromination of the isoquinoline ring to produce 5-bromoisoquinoline, which is a key precursor.[10] The second, subsequent step would involve the conversion of a methyl group at the 5-position to a bromomethyl group, a standard benzylic bromination reaction.

The following diagram outlines the synthetic logic, starting from the commercially available isoquinoline.





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